

# Rivularin A: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: Rivularine

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## Introduction

Rivularin A is a brominated indole alkaloid first identified as a natural product from the marine cyanobacterium *Rivularia firma*. Its complex, hexabrominated structure presents a significant point of interest for natural product chemists, synthetic chemists, and pharmacologists. This document provides a detailed overview of the chemical structure of Rivularin A, alongside a generalized workflow for its structure elucidation, which reflects the common methodologies employed in the field of natural product chemistry. Due to the limited public availability of the original isolation and characterization data, this guide synthesizes established structural information and typical experimental approaches.

## Chemical Structure and Properties

Rivularin A is a C<sub>2</sub>-symmetric dimer of two tribromoindole units linked by a C-N bond. The precise connectivity and stereochemistry have been established through spectroscopic analysis and confirmed by total synthesis.

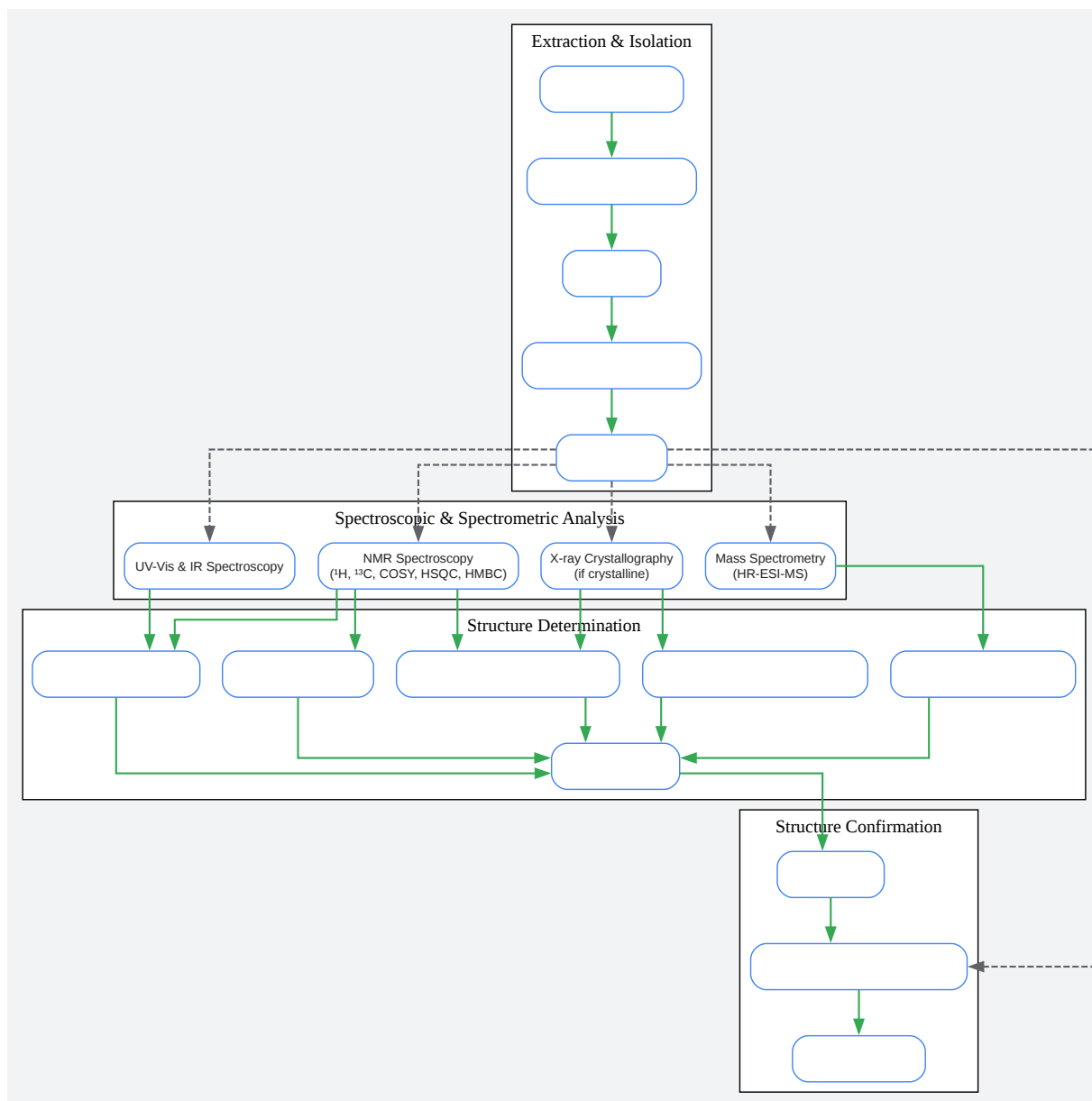
Table 1: Chemical and Physical Properties of Rivularin A

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>6</sub> Br <sub>6</sub> N <sub>2</sub>	PubChem
IUPAC Name	2,3,5-tribromo-1-(2,4,5-tribromo-1H-indol-3-yl)indole	PubChem
Molecular Weight	705.66 g/mol	PubChem
CAS Number	138779-91-6	PubChem
Canonical SMILES	<chem>C1=CC2=C(C=C1Br)C(=C(N2C3=C(NC4=C3C(=C(C=C4)Br)Br)Br)Br</chem>	PubChem

Note: Spectroscopic data such as <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts, mass spectrometry fragmentation patterns, and UV-visible absorption maxima would typically be included here. However, the original publication detailing this data for Rivularin A is not widely accessible. Researchers are advised to consult specialized chemical databases or the primary literature for this information.

## Mandatory Visualizations

### Chemical Structure of Rivularin A



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